

An In-depth Technical Guide on the Thermodynamic Properties of (-)-sec-Butyl Acetate

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Compound of Interest

Compound Name:	(-)-sec-Butyl acetate
CAS No.:	54657-08-8
Cat. No.:	B12752861

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For Researchers, Scientists, and Drug Development Professionals

Section 1: Introduction and Significance

(-)-sec-Butyl acetate, the (R)-enantiomer of sec-butyl acetate, is a chiral ester with growing importance in the pharmaceutical and fine chemical industries. Its utility as a solvent and a synthetic intermediate necessitates a thorough understanding of its thermodynamic properties.

[1] This data is critical for a range of applications, including:

- **Reaction Engineering and Optimization:** Predicting reaction equilibria, heats of reaction, and optimizing process conditions for synthesis and purification.
- **Crystallization and Polymorph Control:** Understanding the energetic landscape of different solid forms, which is crucial in drug development for controlling bioavailability and stability.
- **Formulation and Drug Delivery:** Predicting solubility, dissolution rates, and stability of active pharmaceutical ingredients (APIs) in formulation matrices.

- Safety and Hazard Analysis: Assessing thermal stability and potential for runaway reactions.

The chirality of **(-)-sec-butyl acetate** adds a layer of complexity and interest to its thermodynamic profile. While enantiomers have identical physical properties in an achiral environment, their interactions with other chiral molecules can differ significantly, leading to distinct thermodynamic signatures in biological systems and chiral separation processes.^{[2][3]}
^[4]

Section 2: Core Thermodynamic Properties

A compilation of the key thermodynamic and physical properties of sec-butyl acetate is presented below. It is important to note that much of the publicly available data does not distinguish between the enantiomers, as their macroscopic physical properties are identical. However, specific chiral interactions will lead to different thermodynamic parameters.

Property	Value	Units	Source(s)
Molecular Formula	C ₆ H ₁₂ O ₂	-	[1][5]
Molecular Weight	116.16	g/mol	[6][7][8]
Boiling Point	112 °C (385.15 K)	°C (K)	[1][5][9][10]
Melting Point	-99 °C (174.15 K)	°C (K)	[1][5][9][10][11]
Standard Enthalpy of Formation (Liquid, ΔfH°liq)	-609.6	kJ/mol	[12][13]
Standard Enthalpy of Formation (Gas, ΔfH°gas)	-544.04	kJ/mol	[14]
Enthalpy of Vaporization (ΔvapH°)	37.72	kJ/mol	[15]
Standard Gibbs Free Energy of Formation (ΔfG°)	-236.72	kJ/mol	[15]
Heat of Combustion (ΔcH°)	-3467	kJ/mol	[12]
Liquid Density (at 20°C)	0.872	g/cm ³	[5]
Vapor Pressure (at 20°C)	17	mmHg	[5]
Flash Point	17 °C (Closed Cup)	°C	[5]
Solubility in Water (at 20°C)	0.80	g/100 mL	[1]
Ionization Energy	9.91 ± 0.03	eV	[15][16]

Section 3: Experimental Determination of Thermodynamic Properties

The accurate determination of thermodynamic properties is paramount for their reliable application. Calorimetry stands as a cornerstone technique for measuring heat changes associated with chemical and physical processes.^[17]

Featured Experimental Protocol: Determination of Enthalpy of Combustion using Bomb Calorimetry

The enthalpy of combustion is a fundamental thermodynamic property that can be determined with high precision using a bomb calorimeter.^[17]^[18] This value is crucial for calculating the standard enthalpy of formation.

Objective: To experimentally determine the enthalpy of combustion of **(-)-sec-butyl acetate**.

Materials:

- Bomb Calorimeter (including bomb, water bath, stirrer, and high-precision thermometer)
- **(-)-sec-Butyl acetate** (high purity)
- Benzoic acid (standard for calibration)
- Oxygen cylinder with regulator
- Fuse wire
- Crucible
- Analytical balance

Methodology:

- Calibration of the Calorimeter:
 1. Accurately weigh approximately 1 g of benzoic acid and place it in the crucible.

2. Attach a known length of fuse wire to the ignition circuit, ensuring it is in contact with the benzoic acid pellet.
 3. Assemble the bomb, seal it, and pressurize it with oxygen to approximately 30 atm.
 4. Submerge the bomb in a known mass of water in the calorimeter's insulated container.
 5. Allow the system to reach thermal equilibrium while stirring continuously. Record the initial temperature (T_{initial}).
 6. Ignite the sample by passing an electric current through the fuse wire.
 7. Record the temperature at regular intervals until it reaches a maximum and then begins to cool.
 8. Extrapolate the cooling curve back to the time of ignition to determine the corrected final temperature (T_{final}).
 9. Calculate the heat capacity of the calorimeter (C_{cal}) using the known enthalpy of combustion of benzoic acid (-26.38 kJ/g) and the measured temperature change ($\Delta T = T_{\text{final}} - T_{\text{initial}}$).^[17]
- **Combustion of (-)-sec-Butyl Acetate:**
 1. Repeat steps 1.1 to 1.8 using a precisely weighed sample of **(-)-sec-butyl acetate**.
 2. Calculate the heat released during the combustion of the sample (q_{comb}) using the heat capacity of the calorimeter and the measured temperature change.
 3. The enthalpy of combustion ($\Delta_c H^\circ$) is then calculated by dividing q_{comb} by the number of moles of **(-)-sec-butyl acetate** burned.

Data Analysis and Self-Validation:

- The experiment should be repeated multiple times to ensure reproducibility.
- The completeness of combustion should be verified by inspecting the bomb for soot deposits.

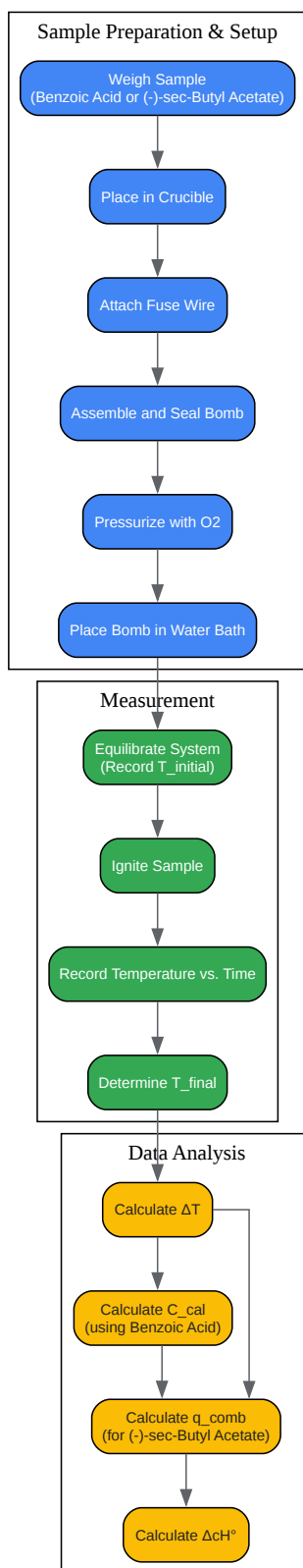
- Corrections for the heat of formation of nitric acid (from residual nitrogen in the bomb) and the heat of combustion of the fuse wire should be applied for the highest accuracy.

Other Relevant Experimental Techniques

- Differential Scanning Calorimetry (DSC): Used to measure heat capacity, enthalpy of fusion, and transition temperatures.[19]
- Isothermal Titration Calorimetry (ITC): Provides a complete thermodynamic profile of binding interactions, including enthalpy (ΔH), entropy (ΔS), and the association constant (K_a), which is particularly relevant for studying chiral recognition.[20]
- AC Calorimetry: A high-resolution technique for measuring heat capacity, especially useful for studying phase transitions in organic liquids.[21][22]

Section 4: Visualizing Experimental and Logical Workflows

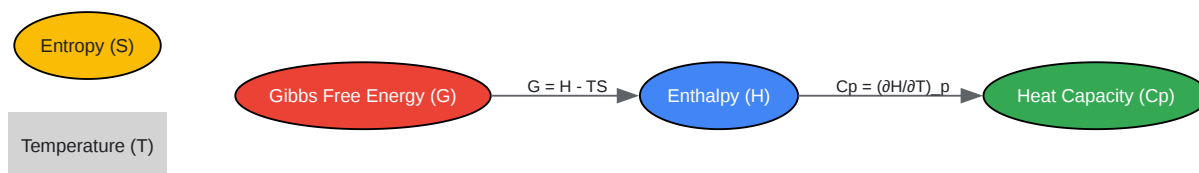
Workflow for Bomb Calorimetry



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Caption: Workflow for determining the enthalpy of combustion using a bomb calorimeter.

Interrelation of Core Thermodynamic Properties



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Caption: The fundamental relationship between Gibbs free energy, enthalpy, and entropy.

Section 5: Conclusion

This guide has provided a detailed overview of the thermodynamic properties of **(-)-sec-butyl acetate**, emphasizing both the fundamental data and the experimental methodologies required for their determination. For researchers and professionals in drug development and chemical synthesis, a firm grasp of these principles is indispensable for process optimization, ensuring product quality, and maintaining safety. The provided protocols and visualizations serve as a practical starting point for incorporating these essential measurements into research and development workflows. The chirality of the molecule presents further opportunities for investigation into its differential interactions in chiral environments, a key area for future research.

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